

Essential Safety and Operational Guide for 5-Undecenal, (5E)-

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Compound of Interest

Compound Name: 5-Undecenal, (5E)-

Cat. No.: B15178642

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Undecenal, (5E)-** in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe handling and build confidence in laboratory safety practices.

Chemical Properties and Hazards

While a specific Safety Data Sheet (SDS) for **5-Undecenal, (5E)-** is not readily available, data for closely related C11 unsaturated aldehydes, such as 10-Undecenal and (E)-2-undecenal, provide a strong indication of its chemical properties and potential hazards. **5-Undecenal, (5E)-** is a combustible liquid and is expected to cause skin and eye irritation.[1][2] Inhalation of vapors may also be harmful.

Summary of Physicochemical and Toxicological Data (for related C11 Aldehydes)

Property	Value	Source (Compound)
Molecular Formula	C ₁₁ H ₂₀ O	[1][3]
Molecular Weight	168.28 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[4] ((E)-2-undecenal)
Odor	Organic, aldehydic	[5] (Undecanal)
Boiling Point	109 - 115 °C @ 5 mmHg	[5] (Undecanal)
Flash Point	96 °C (204.8 °F)	[5] (Undecanal)
Vapor Pressure	0.074 mmHg @ 20 °C	[1] (10-Undecenal)
Specific Gravity	~0.845	[1] (10-Undecenal)
Water Solubility	Insoluble	[1] (10-Undecenal)
LD50 Oral (Rat)	> 5 g/kg	[1] (10-Undecenal)
LD50 Dermal (Rabbit)	> 5000 mg/kg	[1] (10-Undecenal)

Note: The data presented above is for isomers or closely related compounds and should be used as an estimation for **5-Undecenal, (5E)-**.

Personal Protective Equipment (PPE)

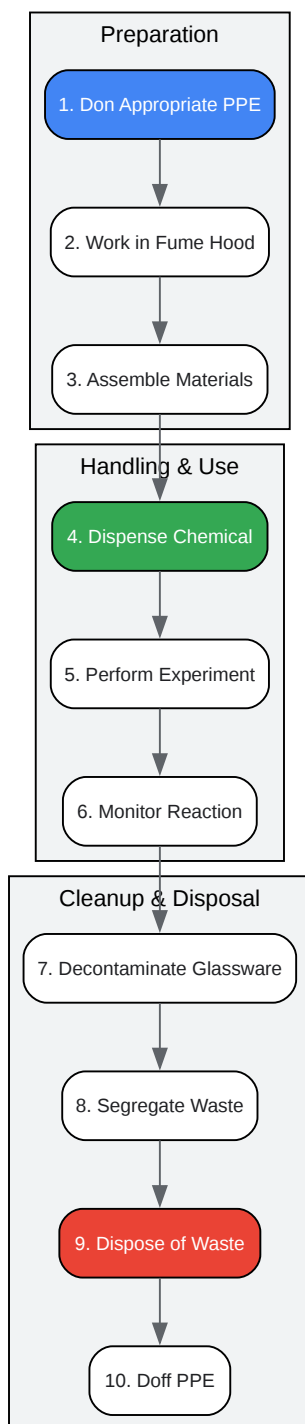
To ensure safety when handling **5-Undecenal, (5E)-**, the following personal protective equipment is mandatory.

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Avoid latex gloves as they may offer insufficient protection. Inspect gloves for any signs of degradation or puncture before use.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Essential to protect against splashes. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Body Protection	Laboratory coat	A flame-retardant lab coat (e.g., Nomex®) provides a barrier against skin contact and in case of a small fire.
Respiratory Protection	Use in a well-ventilated area or with a chemical fume hood	To minimize inhalation of vapors. If engineering controls are not sufficient, a NIOSH-approved respirator with an organic vapor cartridge may be required.
Foot Protection	Closed-toe shoes	To protect feet from spills.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **5-Undecenal, (5E)-**. The following workflow outlines the key stages from preparation to disposal.

Safe Handling Workflow for 5-Undecenal, (5E)-



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Caption: Workflow for the safe handling of **5-Undecenal, (5E)-**.

Experimental Protocols

Dispensing and Transfer

- **Preparation:** Before handling the chemical, ensure all required PPE is correctly worn and the work will be performed in a certified chemical fume hood.
- **Inert Atmosphere:** If the experiment is sensitive to air or moisture, use inert gas (e.g., argon or nitrogen) during transfer.
- **Transfer:** Use a clean glass syringe or cannula for liquid transfers. Avoid pouring directly from the bottle to minimize the risk of spills and vapor release.
- **Containment:** Perform all transfers over a secondary containment tray to catch any potential spills.

Spill Response

- **Evacuate:** In case of a large spill, evacuate the immediate area and alert others.
- **Ventilate:** Ensure the area is well-ventilated.
- **Absorb:** For small spills, use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads. Do not use combustible materials like paper towels to absorb the spill.
- **Collect:** Carefully collect the absorbed material into a sealable, labeled waste container.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

Disposal Plan

Proper disposal of **5-Undecenal, (5E)-** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** Unused or waste **5-Undecenal, (5E)-** must be collected in a clearly labeled, sealed container. The container should be marked as "Hazardous Waste" with the full chemical name.

- Contaminated Materials: All materials that have come into contact with **5-Undecenal, (5E)-**, including gloves, absorbent materials, and disposable labware, must be disposed of as hazardous waste.[6] Place these items in a designated, sealed waste bag or container.[6]
- Empty Containers: "Empty" containers that previously held **5-Undecenal, (5E)-** must be triple-rinsed with a suitable solvent.[6] The rinsate must be collected and disposed of as hazardous chemical waste.[6] After rinsing, the container labels should be defaced before disposal or recycling according to institutional guidelines.[6]
- Storage: Store all waste containers in a designated, well-ventilated, and secure area away from incompatible materials, such as strong oxidizing agents, strong bases, and strong reducing agents, pending pickup by a certified hazardous waste disposal company.[1][5]

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